

# N-Boc-O-THP-L-serine molecular weight

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## Compound of Interest

**Compound Name:** *N-(tert-Butoxycarbonyl)-O-(tetrahydro-2H-pyran-2-yl)-L-serine*

**Cat. No.:** B8641967

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An In-depth Technical Guide to N-Boc-O-THP-L-serine: Properties, Synthesis, and Application

## Introduction

In the intricate field of peptide synthesis and drug development, the precise control of reactive functional groups is paramount. This is achieved through the strategic use of protecting groups, which act as temporary masks, allowing chemists to direct reactions with high specificity. N-Boc-O-THP-L-serine is a doubly protected amino acid derivative that exemplifies this principle. It incorporates two critical protecting groups: the tert-butyloxycarbonyl (Boc) group on the  $\alpha$ -amino moiety and the tetrahydropyranyl (THP) group on the side-chain hydroxyl function.

This guide provides a comprehensive technical overview of N-Boc-O-THP-L-serine, intended for researchers, scientists, and professionals in drug development. We will delve into its core physicochemical properties, including a first-principles calculation of its molecular weight, detail its synthesis with a focus on the rationale behind the chosen methodologies, and explore its application in modern peptide synthesis, highlighting the strategic importance of its dual-protection scheme.

## Physicochemical Properties of N-Boc-O-THP-L-serine

The fundamental characteristics of a molecule dictate its behavior in a chemical system. For N-Boc-O-THP-L-serine, its utility is rooted in the properties conferred by its constituent parts: the

L-serine backbone and the Boc and THP protecting groups.

## Molecular Weight and Formula Calculation

The molecular weight of N-Boc-O-THP-L-serine can be systematically derived by summing the masses of its components.

- **L-Serine Backbone:** The foundational amino acid, L-serine, has a molecular formula of  $C_3H_7NO_3$  and a molecular weight of approximately 105.09 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **N-Boc Protection:** The addition of the tert-butoxycarbonyl (Boc) group to the  $\alpha$ -amino group occurs via reaction with di-tert-butyl dicarbonate (Boc anhydride).[\[4\]](#) This replaces one hydrogen on the amine with a  $C_5H_9O_2$  group, resulting in a net addition of  $C_5H_8O_2$ . The resulting N-Boc-L-serine has a molecular formula of  $C_8H_{15}NO_5$  and a molecular weight of 205.21 g/mol .[\[5\]](#)
- **O-THP Protection:** The tetrahydropyranyl (THP) group is introduced to the side-chain hydroxyl group via an acid-catalyzed reaction with 3,4-dihydro-2H-pyran (DHP).[\[6\]](#) This reaction forms a THP ether, adding a  $C_5H_9O$  moiety and removing the hydroxyl hydrogen, for a net addition of  $C_5H_8O$ .

Combining these components, we can determine the final molecular formula and weight.

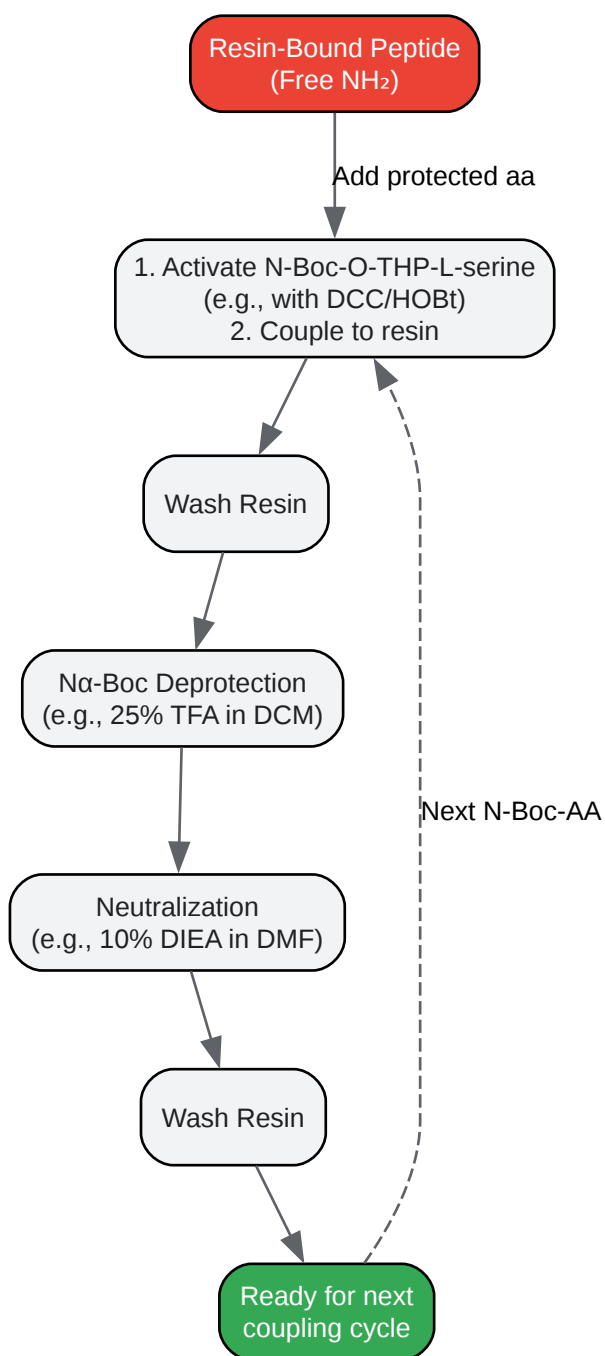
- **Molecular Formula:**  $C_8H_{15}NO_5$  (N-Boc-L-serine) +  $C_5H_8O$  (from DHP) =  $C_{13}H_{23}NO_6$
- **Molecular Weight:** 205.21 g/mol (N-Boc-L-serine) + 84.12 g/mol ( $C_5H_8O$ ) = 289.33 g/mol

This data is summarized in the table below.

Property	Value	Source
IUPAC Name	(S)-2-((tert-butoxycarbonyl)amino)-3-((tetrahydro-2H-pyran-2-yl)oxy)propanoic acid	N/A
Molecular Formula	C <sub>13</sub> H <sub>23</sub> NO <sub>6</sub>	Calculated
Molecular Weight	289.33 g/mol	Calculated
Exact Mass	289.15254 g/mol	Calculated
Appearance	Expected to be a solid or oil	Inferred

## Chemical Structure

The structure of N-Boc-O-THP-L-serine is defined by the chiral center of the L-serine and the attachment of the bulky, acid-labile Boc and THP protecting groups.



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